

# safety and handling precautions for 4-bromo-1,3-dimethyl-1H-pyrazole

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## Compound of Interest

Compound Name: **4-bromo-1,3-dimethyl-1H-pyrazole**

Cat. No.: **B1282026**

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An In-depth Technical Guide to the Safety and Handling of **4-bromo-1,3-dimethyl-1H-pyrazole**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for **4-bromo-1,3-dimethyl-1H-pyrazole**. The following sections detail the potential hazards, proper handling procedures, emergency response, and physical and chemical properties of this compound.

## Chemical Identification

Identifier	Value
IUPAC Name	4-bromo-1,3-dimethylpyrazole[ <a href="#">1</a> ]
Synonyms	4-bromo-1,3-dimethyl-1H-pyrazole[ <a href="#">1</a> ]
CAS Number	5775-82-6[ <a href="#">1</a> ]
Molecular Formula	C <sub>5</sub> H <sub>7</sub> BrN <sub>2</sub> [ <a href="#">1</a> ]
Molecular Weight	175.03 g/mol [ <a href="#">1</a> ]
Structure	(Image of the chemical structure of 4-bromo-1,3-dimethyl-1H-pyrazole)
InChI Key	UESOBPUTZLYSGI-UHFFFAOYSA-N

# Hazard Identification

Signal Word: Danger

GHS Hazard Classifications:

Classification	Category	Source
Skin Corrosion/Irritation	2	<a href="#">[1]</a>
Serious Eye Damage/Eye Irritation	1	<a href="#">[1]</a>
Specific target organ toxicity — single exposure (Respiratory system)	3	<a href="#">[1]</a>

Hazard Statements (H-Codes):

- H315: Causes skin irritation.[\[1\]](#)
- H318: Causes serious eye damage.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements (P-Codes): A selection of key precautionary statements includes:

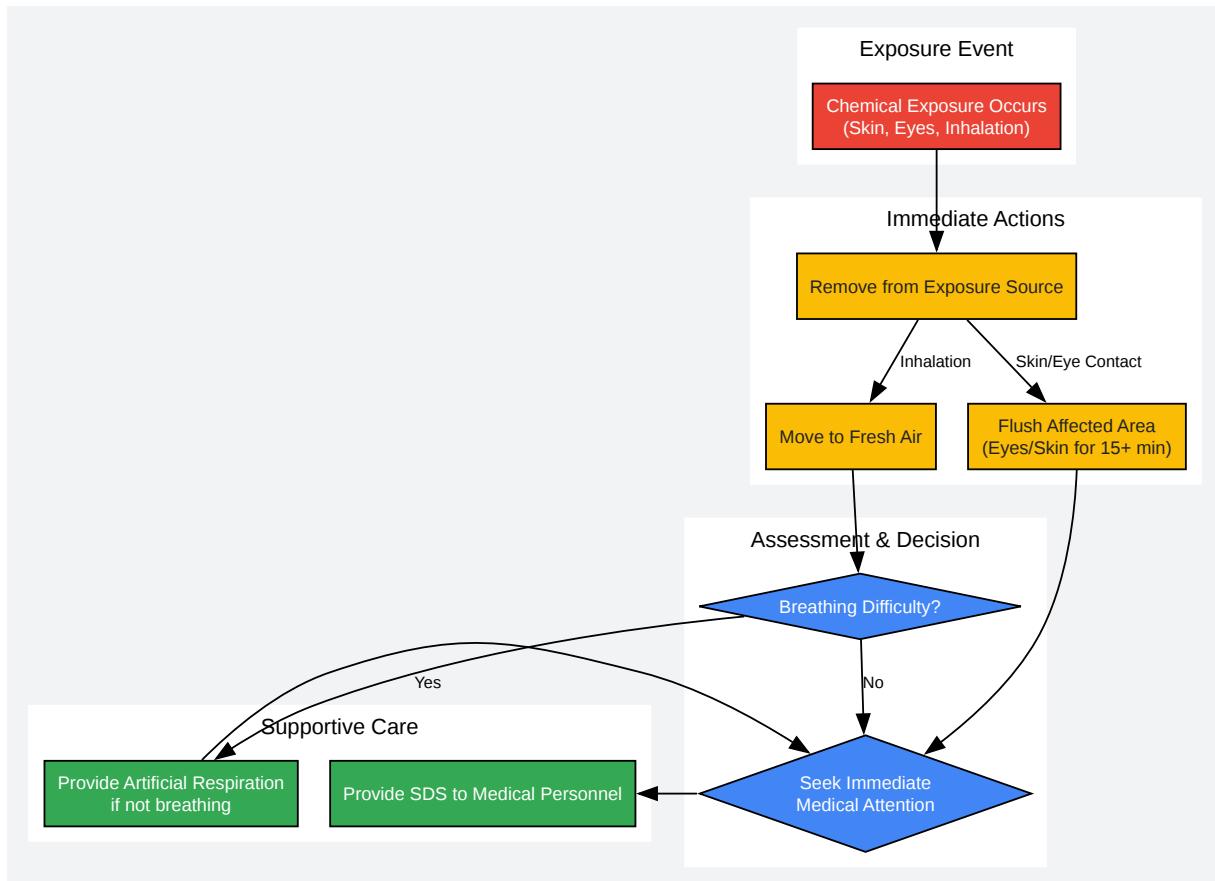
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)[\[2\]](#)
- P264: Wash skin thoroughly after handling.[\[1\]](#)[\[2\]](#)
- P271: Use only outdoors or in a well-ventilated area.[\[1\]](#)[\[2\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[2\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[\[2\]](#)
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[2\]](#)

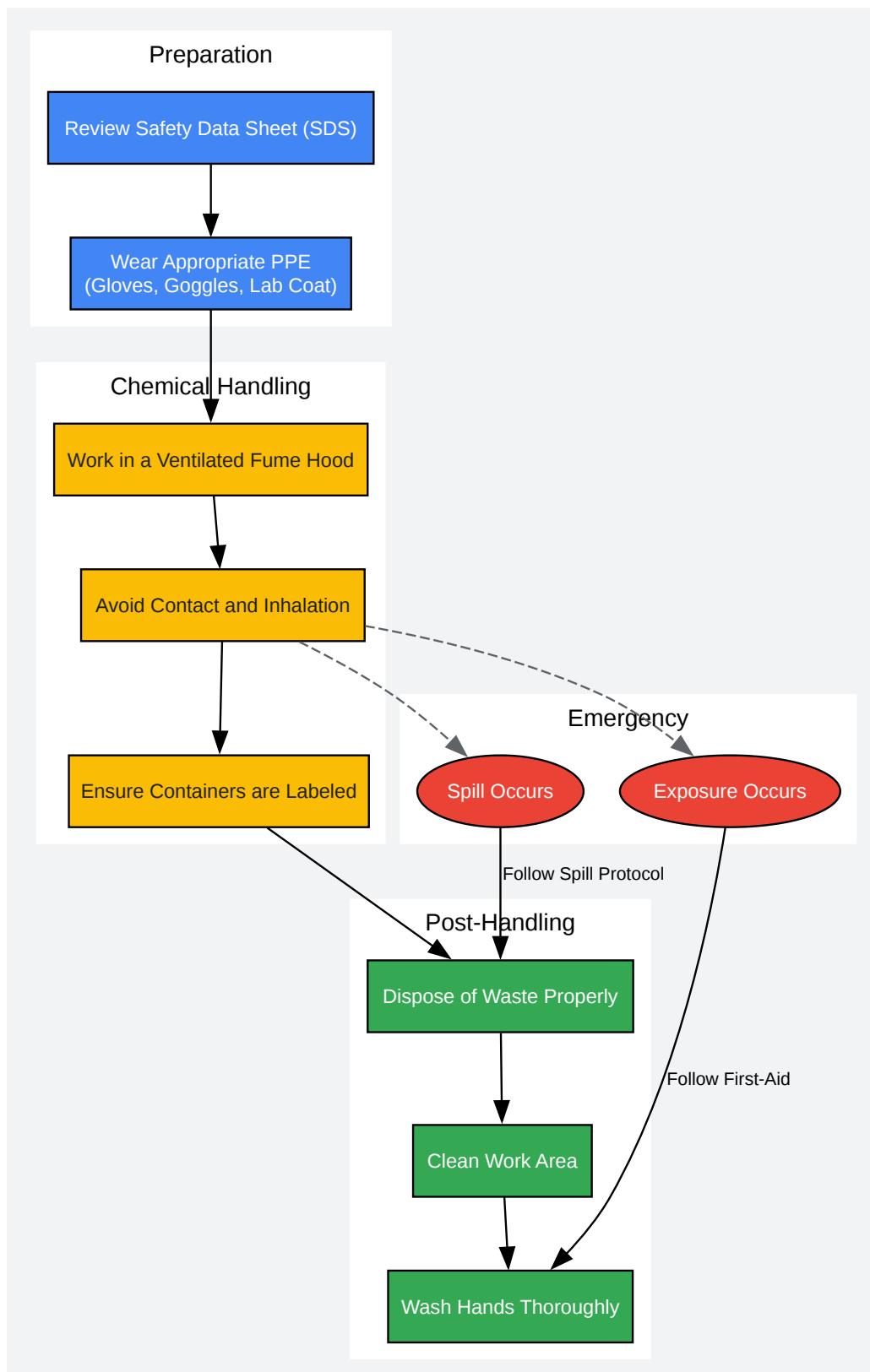
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P310: Immediately call a POISON CENTER or doctor/physician.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

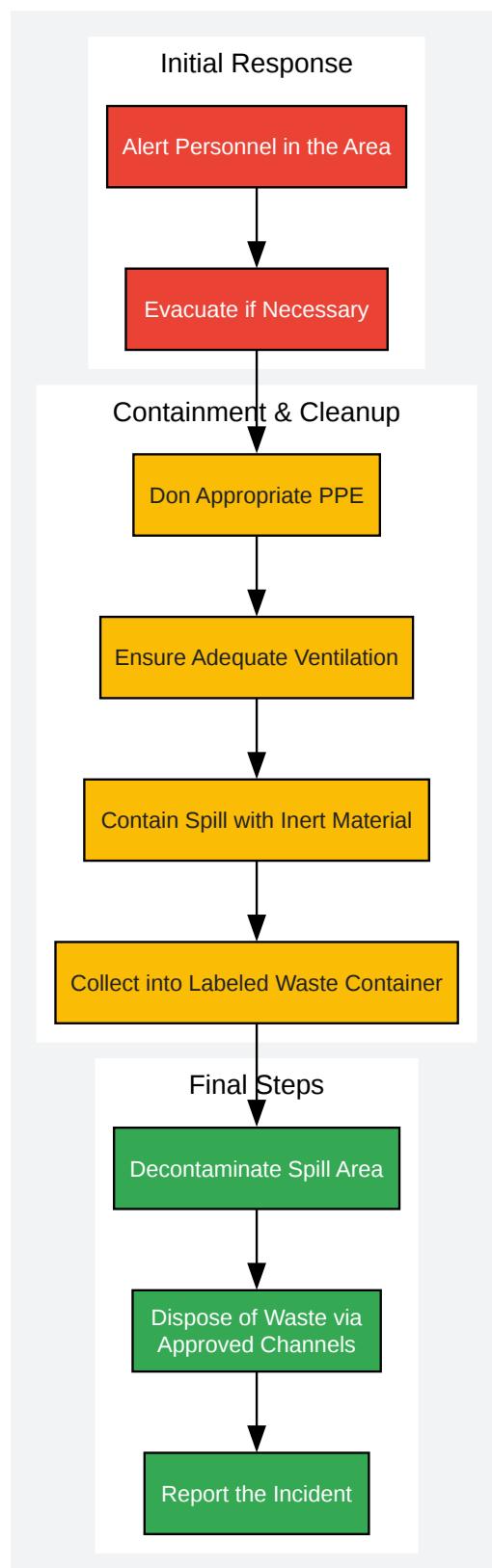
## First-Aid Measures

Immediate medical attention is required in case of exposure.

- Eye Contact: Immediately flush open eyes with plenty of running water for at least 15 minutes, also under the eyelids.[2][3] Immediately seek medical attention.
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[2][3] If skin irritation persists, call a physician.
- Inhalation: Move the person to fresh air.[2][3] If breathing is difficult or stops, give artificial respiration.[2][3] Obtain medical aid.
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[3] Do not induce vomiting.[4] Call a physician or poison control center immediately.





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## References

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